

# Health and safety data for cis-3-Heptene handling

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## Compound of Interest

Compound Name: *cis-3-Heptene*

Cat. No.: B043857

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## Chemical Identification and Physical Properties

**cis-3-Heptene** is a colorless liquid.[1][2] It is an unsaturated aliphatic hydrocarbon with the molecular formula C<sub>7</sub>H<sub>14</sub> and a molecular weight of approximately 98.19 g/mol.[3]

Table 1: Physical and Chemical Properties of **cis-3-Heptene**

| Property          | Value                                                | Source(s) |
|-------------------|------------------------------------------------------|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>14</sub>                       | [1]       |
| Molecular Weight  | 98.19 g/mol                                          |           |
| CAS Number        | 7642-10-6                                            |           |
| Appearance        | Colorless liquid                                     | [1][2]    |
| Specific Gravity  | 0.70 g/mL                                            | [4]       |
| Boiling Point     | Data not consistently available for cis-isomer alone |           |
| Refractive Index  | ~1.40                                                | [4]       |
| Solubility        | Low water solubility                                 | [5]       |

## Hazard Identification and Classification

**cis-3-Heptene** is classified as a hazardous substance. The primary hazards are its flammability and potential health effects upon exposure.[3]

- GHS Classification:
  - Flammable Liquids: Category 2, Highly Flammable liquid and vapor.[1][3][6]
  - Aspiration Hazard: May be fatal if swallowed and enters airways.[1][7]
  - Eye Irritation: Causes serious eye irritation.[3]

Signal Word: Danger[1][3][6]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][3]
- H304: May be fatal if swallowed and enters airways.[1]
- H319: Causes serious eye irritation.[3]

## Fire and Explosion Hazards

**cis-3-Heptene** is a highly flammable liquid and poses a significant fire hazard.[6][8] Vapors are heavier than air and may travel to a source of ignition and flash back.[6][8] Containers may explode when heated.[6][8]

Table 2: Fire and Explosion Hazard Data

| Hazard                   | Information                                                                                                                                                            | Source(s) |
|--------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Classification           | Flammable Liquid, Category 2                                                                                                                                           | [6]       |
| Extinguishing Media      | CO2, dry chemical, or foam.<br>Water may not be effective.<br>Water mist can be used to cool closed containers.                                                        | [6][8]    |
| Fire Fighting Procedures | Wear self-contained breathing apparatus (SCBA) and full protective gear.                                                                                               | [6]       |
| Unusual Hazards          | Vapors can form explosive mixtures with air and travel to an ignition source.[6][8]<br>Containers may explode in a fire.[6][8] Poisonous gases are produced in a fire. | [8]       |
| Static Discharge         | The substance can accumulate static charges which may cause ignition. Take precautionary measures against static discharge.                                            | [6][7]    |

## Health Hazard and Toxicological Information

Exposure to **cis-3-Heptene** can occur through inhalation, skin contact, eye contact, and ingestion.

- Inhalation: Breathing vapors can irritate the nose, throat, and lungs, causing symptoms like coughing and shortness of breath.[8] High vapor concentrations may lead to headache, dizziness, tiredness, nausea, and vomiting.[6][8]
- Skin Contact: May cause skin irritation.[1][2][8]
- Eye Contact: Causes serious eye irritation.[3][8]

- Ingestion: Aspiration hazard. May be fatal if swallowed and enters the airways, potentially causing pulmonary edema and pneumonitis.[1][7] Do NOT induce vomiting.[7]

Table 3: Health Hazard and Toxicity Data

| Effect          | Description                                                                                | Source(s) |
|-----------------|--------------------------------------------------------------------------------------------|-----------|
| Acute Effects   | Skin and eye irritation.[8] High concentration inhalation may cause narcotic effects.      | [2]       |
| Chronic Effects | No specific data available on long-term exposure to cis-3-Heptene in the provided results. |           |
| Carcinogenicity | Not listed as a carcinogen by major agencies.                                              | [5]       |

## Experimental Protocols

Detailed experimental protocols for the derivation of the toxicological and physical hazard data cited in safety data sheets are not typically published within those documents. This information is generated through standardized testing methodologies, such as those established by the OECD (Organisation for Economic Co-operation and Development) or equivalent regulatory bodies. For specific experimental details, researchers would need to consult specialized toxicological databases or original research publications, which were not available in the general safety documents retrieved.

## Safe Handling and Exposure Controls

**6.1 Engineering Controls** To minimize exposure, work in a well-ventilated area, preferably in a chemical fume hood.[6] Use explosion-proof electrical, ventilating, and lighting equipment.[6] All metal parts of equipment should be grounded and bonded to prevent static electricity discharge.[6]

**6.2 Personal Protective Equipment (PPE)** The selection of PPE depends on the potential for exposure.

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[6]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[5][6]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator with an organic vapor cartridge.[7] For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is required.[6][9]

### 6.3 Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[6][8]
- No smoking in handling areas.[6][8]
- Use only non-sparking tools.[6]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][8]
- Incompatible with strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[8]

## Emergency Procedures

### 7.1 First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[6][7]

### 7.2 Accidental Release Measures (Spills)

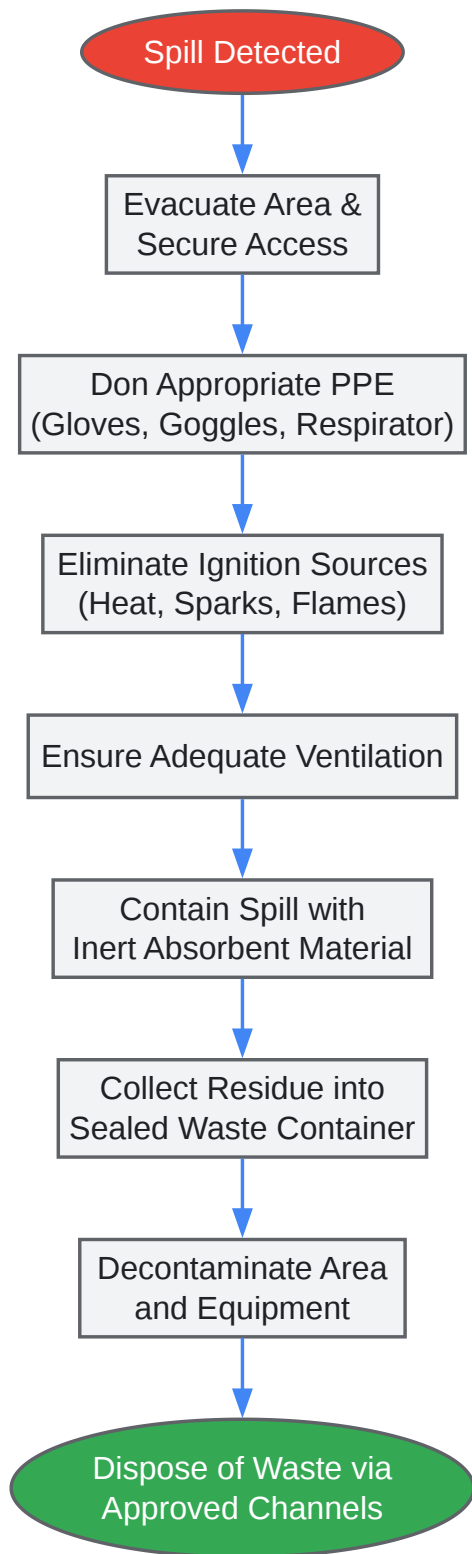
- Evacuate personnel and secure the area.[8]
- Remove all sources of ignition.[6][8]
- Ensure adequate ventilation.[6]
- Wear appropriate personal protective equipment.[7]
- Contain the spill. Soak up with inert absorbent material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[6][8]
- Do not let the chemical enter the environment or drains.[6][7]

## Stability and Reactivity

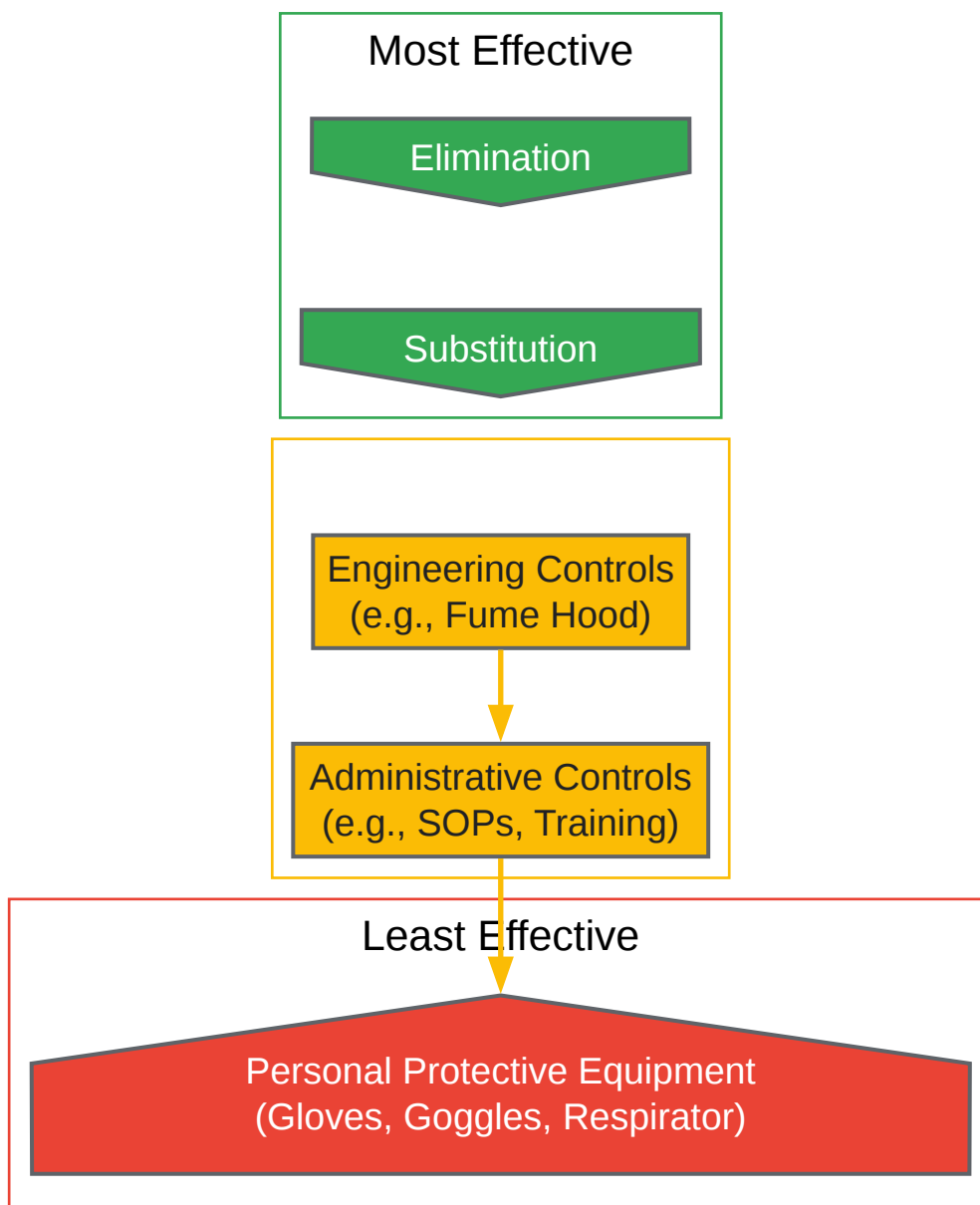
- Reactivity: Not reactive under normal conditions.[5]
- Chemical Stability: Stable under recommended storage conditions.[5]
- Hazardous Reactions: Hazardous polymerization does not occur.[5]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[6][7]
- Incompatible Materials: Strong oxidizing agents.[8]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide and carbon dioxide.[7]

## Mandatory Visualizations

## Workflow for cis-3-Heptene Spill Response



## Hierarchy of Controls for Exposure Minimization



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## References

- 1. 3-Heptene | C<sub>7</sub>H<sub>14</sub> | CID 11612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Heptene - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 3-Heptene, (3Z)- | C<sub>7</sub>H<sub>14</sub> | CID 5357258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. labproinc.com [labproinc.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. content.labscoop.com [content.labscoop.com]
- 8. nj.gov [nj.gov]
- 9. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
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